

Application Note & Protocol: Preparation of BranchAmin Stock Solutions for Research Applications

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Compound of Interest

Compound Name: BranchAmin
CAS No.: 308062-69-3
Cat. No.: B1667502

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Introduction: The Critical First Step in BCAA Research

BranchAmin, a precise 1:1:1 formulation of the essential branched-chain amino acids (BCAAs) L-leucine, L-isoleucine, and L-valine, is a fundamental tool in metabolic research, drug development, and cellular physiology studies.[1] These amino acids are pivotal regulators of protein synthesis, signaling pathways (such as mTOR), and energy homeostasis.[2] The integrity of experimental data derived from using **BranchAmin** is directly dependent on the accuracy, purity, and stability of the prepared solutions. An improperly prepared stock solution can introduce significant variability, leading to non-reproducible results and flawed conclusions.

This document provides a comprehensive, field-proven guide for researchers, scientists, and drug development professionals on the preparation, storage, and handling of **BranchAmin** stock solutions. Moving beyond a simple list of steps, this guide explains the scientific rationale behind each procedural choice, establishing a self-validating system to ensure the highest degree of experimental fidelity.

BranchAmin: Physicochemical Profile & Specifications

A thorough understanding of the reagent's properties is essential for proper handling. The key specifications for **BranchAmin** are summarized below.

Property	Value	Source
Synonyms	BACC, Branched-chain amino acids, Ganlaoqin	[1]
IUPAC Name	L-isoleucine compound with L-leucine and L-valine (1:1:1)	[1]
Appearance	Solid powder	[1]
Molecular Formula	$C_{17}H_{37}N_3O_6$	[1]
Molecular Weight	379.49 g/mol	[1]
General Solubility	Soluble in DMSO. Aqueous solubility is pH-dependent.	[1][3]
Solid Storage	Short-term (days-weeks): 0-4°C; Long-term (months-years): -20°C.	[1]

Core Principles: The Science of Solution Integrity

The preparation of a reliable stock solution is governed by key principles of chemistry and biology. Adherence to these principles ensures the compound remains stable, soluble, and active.

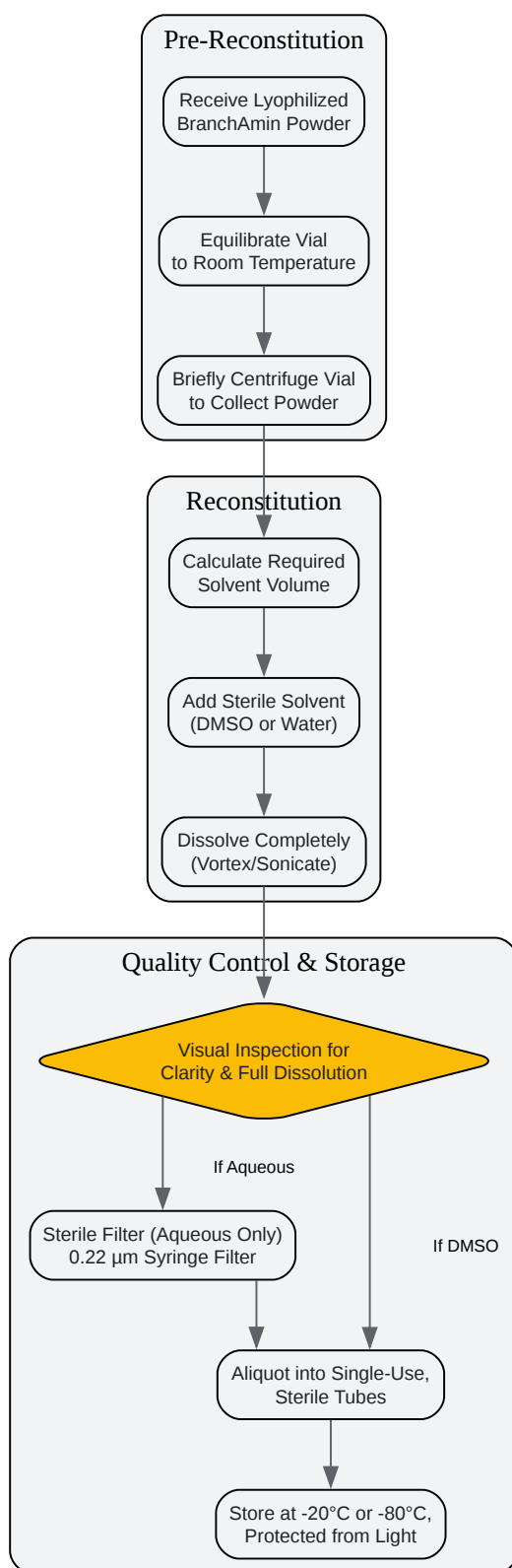
The Strategic Choice of Solvent

The primary decision in preparing a **BranchAmin** stock is the choice of solvent. This choice is dictated by the required concentration and the tolerance of the downstream experimental system.

- Dimethyl Sulfoxide (DMSO): A powerful organic solvent capable of dissolving a wide range of molecules, including **BranchAmin**, at high concentrations (e.g., ≥ 100 mM).[4][5]
 - Expertise: DMSO is ideal for creating highly concentrated master stocks, which minimizes the volume added to an experiment, thereby reducing potential solvent-induced artifacts. [4] However, DMSO can be cytotoxic at final concentrations above 0.1-0.5%, necessitating careful dilution schemes.[6]
 - Trustworthiness: When diluting a DMSO stock into an aqueous buffer or cell culture medium, rapid changes in polarity can cause the compound to precipitate. The most reliable method is to perform initial serial dilutions in DMSO before the final dilution into the aqueous medium.
- Sterile, Nuclease-Free Water: As a mixture of amino acids, **BranchAmin** has inherent solubility in water, which is the most biologically compatible solvent.
 - Expertise: Aqueous solubility of amino acids is highly dependent on pH.[3] Solubility is lowest near the isoelectric point (pI) and increases as the pH moves away from the pI.[3] For BCAAs, which are largely neutral, solubility in pure water may be limited for high concentrations. Gentle heating or minor pH adjustments can aid dissolution.[7]
 - Trustworthiness: An aqueous stock eliminates concerns of solvent toxicity. However, aqueous solutions are more susceptible to microbial contamination and chemical degradation over time. Therefore, sterile handling and filtration are mandatory, and storage duration may be shorter than for DMSO stocks.[8]

Workflow for Stock Solution Preparation

The overall process, from receiving the lyophilized powder to storing validated aliquots, follows a systematic workflow designed to maintain compound integrity at every stage.



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